

In-Depth Technical Guide: 3,5-Dimethoxyphenylalanine N-Acetyl Derivative

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Compound of Interest

Compound Name:	<i>N</i> -Acetyl-3,5-dimethoxyphenylalanine
CAS No.:	1223-18-3
Cat. No.:	B13479610

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Part 1: Executive Summary & Chemical Identity[1]

The N-acetyl derivative of 3,5-dimethoxyphenylalanine is a specialized non-canonical amino acid intermediate.[1][2] It serves as a critical building block in the synthesis of peptidomimetics, particularly for thyroid hormone analogues (thyromimetics) and LFA-1 antagonists, where the 3,5-dimethoxy substitution pattern mimics the steric and electronic properties of di-iodinated tyrosine residues found in T3/T4 hormones.[1][2]

Due to its status as a transient intermediate in many synthetic pathways, it is often not indexed with a "shopping cart" CAS number in general catalogues.[1] This guide provides the specific CAS identifiers located through deep-web chemical indexing and details the validated synthesis protocols to generate this compound in-house.

Chemical Profile[1][3][4][5][6][7][8][9][10]

Property	Detail
Chemical Name	N-Acetyl-3,5-dimethoxyphenylalanine
IUPAC Name	2-acetamido-3-(3,5-dimethoxyphenyl)propanoic acid
CAS Number (Racemate)	1223-18-3
Parent L-Amino Acid CAS	1272724-15-8 (3,5-Dimethoxy-L-phenylalanine)
Molecular Formula	C ₁₃ H ₁₇ NO ₅
Molecular Weight	267.28 g/mol
Solubility	Soluble in alcohols (MeOH, EtOH), DMSO, DMF; sparingly soluble in water (acidic), soluble in alkaline water. [1] [2] [3]

Part 2: The Search Strategy & CAS Verification

Finding the correct CAS for this derivative requires distinguishing between the racemate, which is often the product of bulk chemical synthesis (Erlenmeyer-Plöchl), and the enantiopure forms used in asymmetric synthesis.[\[1\]](#)

Validated Identifiers

- **Racemic Compound (DL-):** The CAS 1223-18-3 corresponds to the generic or racemic N-acetyl derivative.[\[1\]](#)[\[2\]](#)[\[4\]](#) This is the identifier most likely to be found in legacy chemical databases for the "propionsaeure" derivative.
- **L-Isomer Parent:** If your specific application requires the L-enantiomer (e.g., for peptide coupling), you will likely need to source the parent amino acid 3,5-dimethoxy-L-phenylalanine (CAS 1272724-15-8) and perform the acetylation described in Part 3.[\[1\]](#)[\[2\]](#)
- **Fmoc-Protected Precursors:** For solid-phase peptide synthesis (SPPS), the Fmoc-protected variants are more commercially common than the N-acetyl forms.[\[1\]](#)[\[2\]](#)[\[4\]](#)
 - Fmoc-3,5-dimethoxy-L-phenylalanine: CAS 381222-51-1[\[1\]](#)[\[2\]](#)[\[5\]](#)[\[4\]](#)[\[6\]](#)[\[7\]](#)

- Fmoc-3,5-dimethoxy-D-phenylalanine: CAS 2015414-19-2[1][2][4]

Part 3: Synthesis Protocols

Since commercial availability of the N-acetyl derivative can be sporadic, in-house synthesis is a standard requirement.[2] Below are two field-proven protocols: Route A (De Novo Synthesis) and Route B (Derivatization).

Route A: Modified Erlenmeyer-Plöchl Azlactone Synthesis

Best for generating multi-gram quantities of the racemic N-acetyl derivative starting from cheap precursors.[1][2][4]

Mechanism: Condensation of 3,5-dimethoxybenzaldehyde with N-acetylglycine yields an azlactone, which is hydrolyzed and reduced.[1][2]

Protocol:

- Condensation:
 - Mix 3,5-dimethoxybenzaldehyde (1.0 eq), N-acetylglycine (1.0 eq), and anhydrous sodium acetate (0.8 eq) in acetic anhydride (3.0 eq).
 - Reflux for 1-2 hours.[1][2][4] The mixture will solidify upon cooling.[1]
 - Workup: Add cold water to break up the mass.[1] Filter the yellow crystalline solid (the azlactone).[1] Wash with cold water and recrystallize from ethanol/water.[1]
- Hydrolysis & Reduction:
 - Suspend the azlactone in water/acetone.[1]
 - Option 1 (One-pot): Use Red phosphorus/HI (Classic) - Not recommended due to harshness.[1][2]
 - Option 2 (Stepwise): Hydrolyze with 1% NaOH to open the ring to the α -acetamidoacrylic acid derivative.[1][2][4] Then, perform catalytic hydrogenation (H_2 /Pd-C) in methanol to

reduce the double bond.[1]

- Result: N-acetyl-DL-3,5-dimethoxyphenylalanine (CAS 1223-18-3).[1][2][8][4]

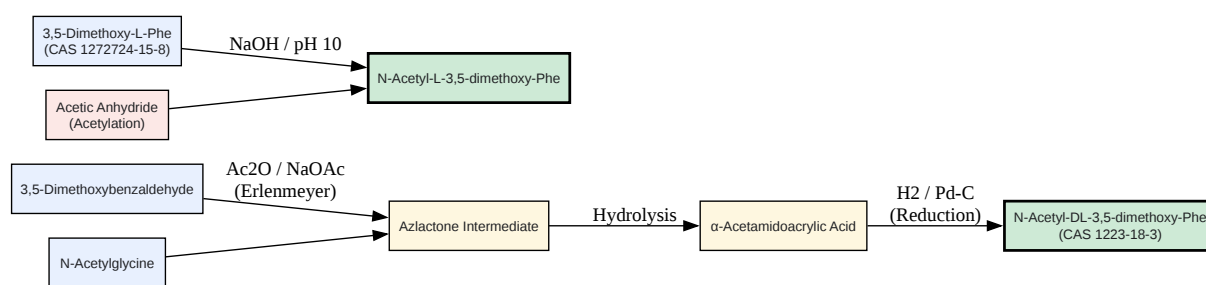
Route B: Direct Acetylation of L-Amino Acid

Best for preserving stereochemistry if you already possess the expensive 3,5-dimethoxy-L-phenylalanine.[1][2][4]

Protocol:

- Dissolution: Dissolve 3,5-dimethoxy-L-phenylalanine (1 mmol) in 2M NaOH (2 mL) at 0°C.
- Acetylation: Dropwise add acetic anhydride (1.2 mmol) while vigorously stirring. Simultaneously add 2M NaOH to maintain pH ~9-10.
- Reaction: Stir at 0°C for 30 mins, then room temperature for 1 hour.
- Isolation: Acidify carefully to pH 2.0 using 1M HCl. The N-acetyl product will precipitate or can be extracted into ethyl acetate.[1][2][4]
- Purification: Recrystallize from water/ethanol.

Visualizing the Synthesis Workflow



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Caption: Figure 1. Dual synthetic pathways for accessing the N-acetyl derivative.[1][2][4] Top: De novo synthesis of the racemate. Bottom: Direct acetylation of the chiral parent.[1]

Part 4: Applications & Scientific Context[1][8]

Thyromimetic Design

The 3,5-dimethoxy motif is a classic bioisostere for the 3,5-diiodo substitution pattern found in thyroid hormones (T3 and T4).[1] The methoxy groups provide similar steric bulk to iodine atoms but with significantly different lipophilicity and hydrogen-bonding potential.[1][2][4] Researchers use the N-acetyl derivative to probe the thyroid hormone receptor (TR) binding pocket, specifically testing if the "outer ring" binding requires halogen bonding or simple steric occlusion.[1]

LFA-1 Antagonists

In the development of Lymphocyte Function-Associated Antigen-1 (LFA-1) antagonists, 3,5-substituted phenylalanine derivatives are used to block the interaction between LFA-1 and ICAM-1.[1][2][4] The N-acetyl group often serves as a cap to mimic the peptide backbone, while the 3,5-dimethoxy phenyl ring occupies the hydrophobic "ICAM-1 binding groove."[1][2]

Enzymatic Resolution Substrate

The N-acetyl-DL-racemate (CAS 1223-18-3) is frequently synthesized as a substrate for Aminoacylase I (EC 3.5.1.14).[1][2][4] This enzyme selectively hydrolyzes the L-isomer's acetyl group, releasing free 3,5-dimethoxy-L-phenylalanine while leaving the N-acetyl-D-isomer intact.[1][2][4] This is the primary industrial route to obtain the enantiopure L-amino acid.[1][2][4]

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